

The Definitive Technical Guide to 2,6-Dimethylquinoline Hydrobromide: Safety, Synthesis, and Handling

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Compound of Interest

Compound Name:	2,6-Dimethylquinoline hydrobromide
CAS No.:	90936-26-8
Cat. No.:	B14356306

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Executive Summary

2,6-Dimethylquinoline is a highly versatile heterocyclic building block extensively utilized in the synthesis of pharmaceuticals, agrochemicals, and fluorescent dyes[1]. While the free base form is common in organic synthesis, drug development professionals frequently convert it into the hydrobromide (HBr) salt to enhance thermodynamic stability, crystalline purity, and aqueous solubility for biological assays.

This whitepaper provides an in-depth analysis of the Safety Data Sheet (SDS) parameters for **2,6-Dimethylquinoline hydrobromide**. Moving beyond standard regulatory boilerplate, this guide explores the physicochemical causality behind its hazard profile and establishes self-validating protocols for synthesis, handling, and emergency response.

Physicochemical Profiling & The Rationale for Salt Formation

The physical properties of 2,6-Dimethylquinoline dictate its behavior in both synthetic and biological environments. The free base form is a light brown crystalline powder with limited aqueous solubility, which poses challenges for pharmacokinetic evaluations[2].

By protonating the quinoline nitrogen with hydrobromic acid, researchers generate the hydrobromide salt. This transformation alters the molecular dipole and lattice energy, resulting in a compound with significantly higher melting points and superior dissolution rates in polar solvents.

Table 1: Comparative Physicochemical Properties

Property	2,6-Dimethylquinoline (Free Base)	2,6-Dimethylquinoline Hydrobromide
CAS Number	877-43-0[3]	N/A (Salt Form)
Molecular Formula	C ₁₁ H ₁₁ N	C ₁₁ H ₁₁ N·HBr
Molecular Weight	157.21 g/mol [2]	238.12 g/mol
Appearance	Light brown/white crystals[2]	Off-white to white crystalline powder
Melting Point	57 - 60 °C[1]	> 200 °C (Decomposes)
Aqueous Solubility	Poor / Insoluble	High / Readily Soluble
Storage Conditions	Room Temp, Inert Gas[4]	Desiccated, Inert Gas, < 25 °C

Causality Insight: The electron-rich nitrogen in the quinoline ring is susceptible to N-oxidation by atmospheric oxygen and strong oxidizing agents[3]. Storing the hydrobromide salt under an inert atmosphere (argon or nitrogen) prevents oxidative degradation, ensuring the titer remains consistent for sensitive biological screening.

Toxicological Mechanisms and Hazard Causality

Understanding the mechanism of toxicity is critical for implementing effective safety measures. **2,6-Dimethylquinoline hydrobromide** inherits the hazard profile of its parent compound but introduces unique variables due to the presence of the bromide counterion.

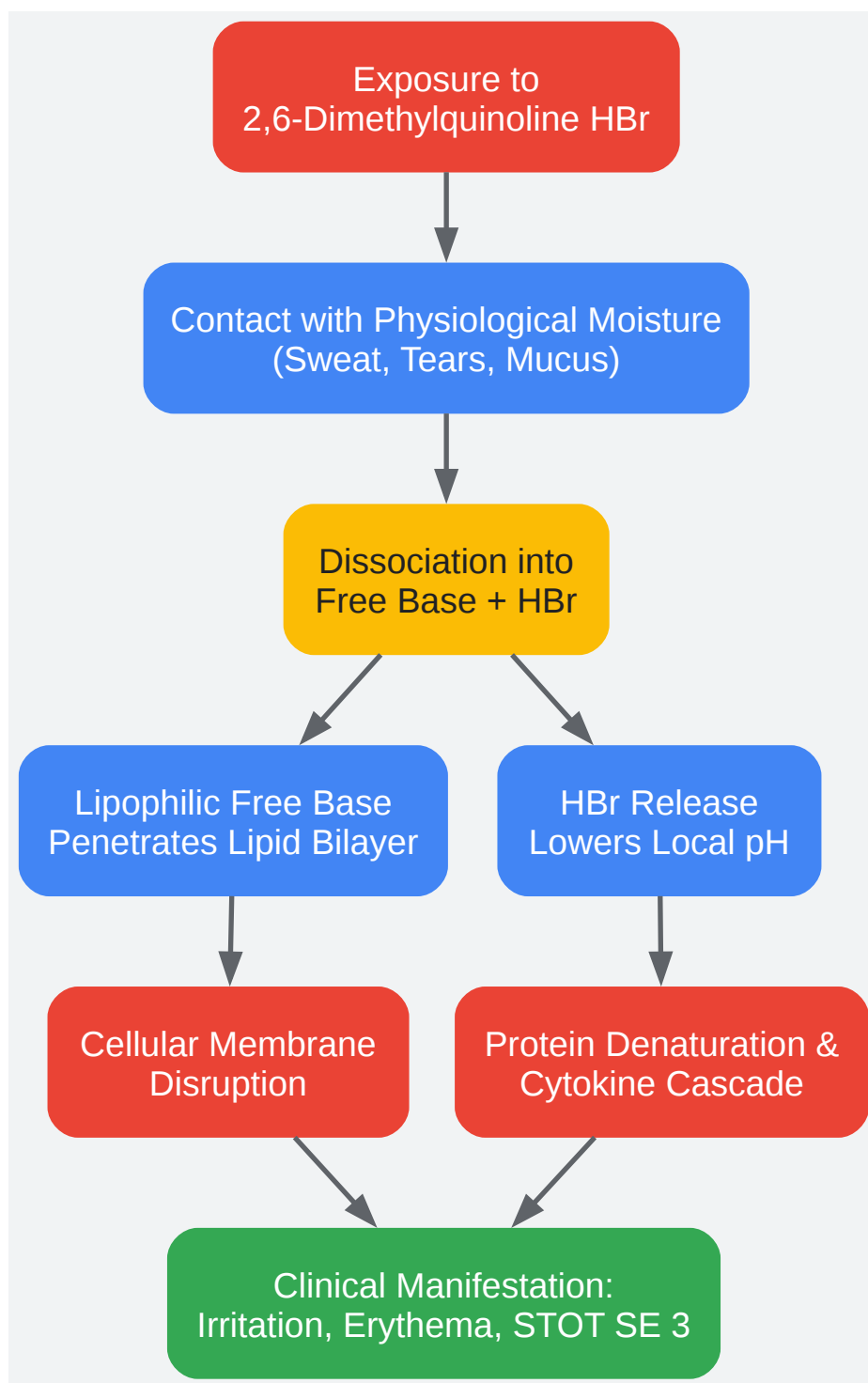
GHS Hazard Classifications

- Skin Irritation Category 2 (H315): Causes skin irritation[4].
- Eye Irritation Category 2 (H319): Causes serious eye irritation[4].
- STOT SE 3 (H335): May cause respiratory tract irritation[2].

The Mechanism of Irritation

The localized toxicity of the hydrobromide salt is driven by a dual-action mechanism upon contact with physiological moisture (sweat, tears, or respiratory mucus).

- Dissociation & Acidification: The salt dissociates, releasing hydrobromic acid (HBr). This rapidly lowers the micro-environmental pH, leading to localized protein denaturation and the initiation of a cytokine-driven inflammatory cascade[5].
- Lipid Penetration: Simultaneously, the liberated lipophilic 2,6-Dimethylquinoline free base partitions into the lipid bilayers of the stratum corneum or mucosal membranes, disrupting cellular integrity and exacerbating erythema[3].



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Fig 1: Mechanistic pathway of dermal and mucosal irritation following exposure to the hydrobromide salt.

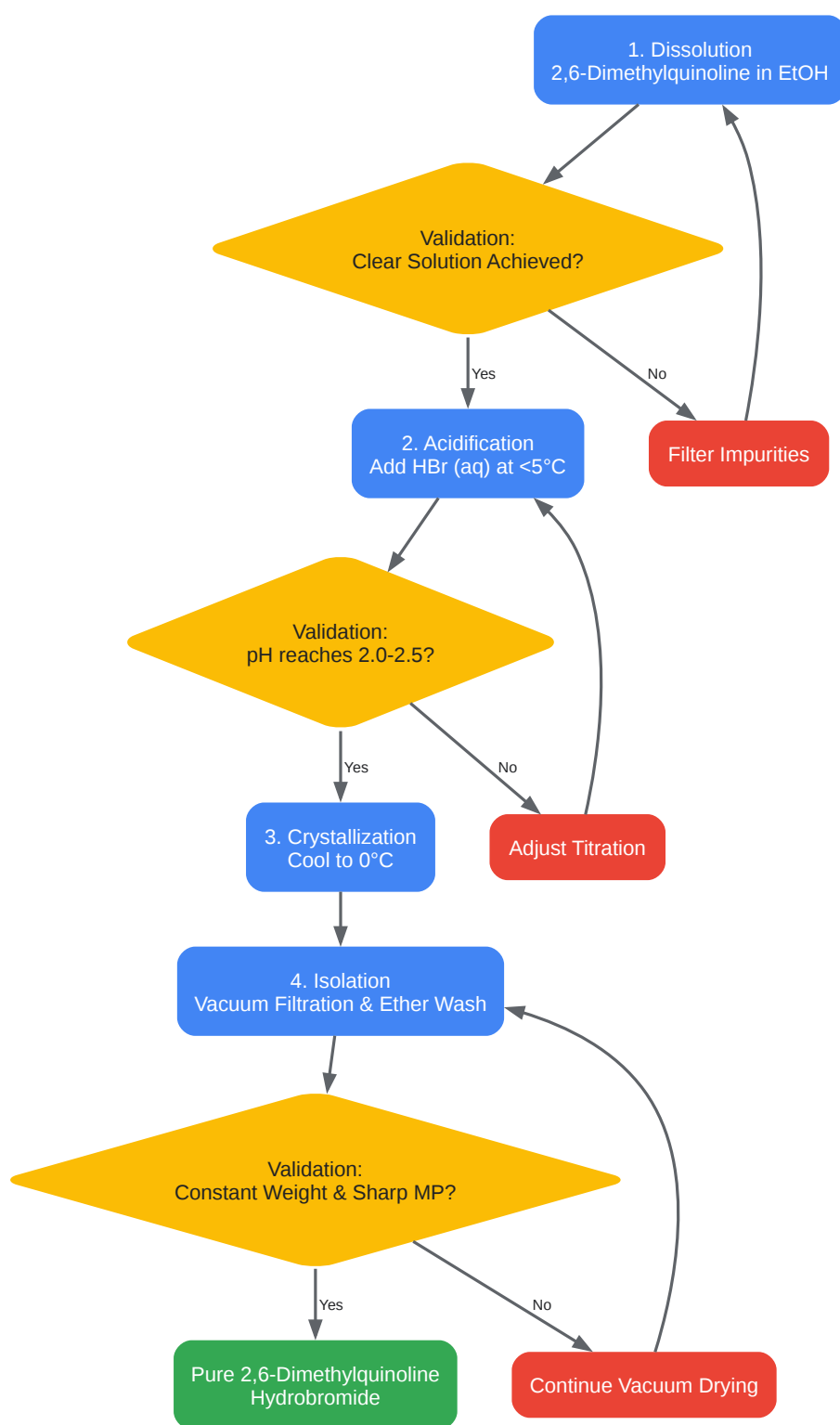
Self-Validating Experimental Protocols

To ensure scientific integrity and safety, all handling and synthesis procedures must be designed as self-validating systems. This means every critical step includes a built-in analytical or visual checkpoint to verify success before proceeding.

Protocol A: Synthesis of 2,6-Dimethylquinoline Hydrobromide

For researchers requiring the in situ generation of the HBr salt from the free base, the following self-validating workflow ensures high purity and quantitative yield.

- **Dissolution:** Dissolve 1.0 equivalent of 2,6-Dimethylquinoline free base in anhydrous ethanol (10 mL/g) under nitrogen.
 - **Validation Checkpoint:** The solution must be completely clear. Any turbidity indicates insoluble impurities. If turbid, perform a hot filtration through a Celite pad before proceeding.
- **Acidification:** Cool the reaction flask to 0–5 °C. Slowly add 1.05 equivalents of 48% aqueous HBr dropwise to prevent exothermic degradation.
 - **Validation Checkpoint:** Monitor the solution using a calibrated pH probe. The addition is complete and successful only when the pH stabilizes between 2.0 and 2.5, confirming full protonation of the quinoline nitrogen.
- **Crystallization & Isolation:** Stir at 0 °C for 1 hour to induce precipitation. Vacuum filter the resulting suspension and wash the filter cake with cold diethyl ether to remove unreacted free base and residual water.
 - **Validation Checkpoint:** Dry the product under high vacuum. Weigh the solid at 1-hour intervals; the process is complete only when a constant weight is achieved ($\Delta < 0.1\%$). A sharp melting point ($> 200\text{ °C}$) confirms the absence of the free base.



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Fig 2: Self-validating synthetic workflow for **2,6-Dimethylquinoline hydrobromide**.

Protocol B: Self-Validating Spill Decontamination

Because the hydrobromide salt is a solid that can generate irritating dust^[4], spills require a methodical approach to prevent aerosolization and ensure complete chemical neutralization.

- Containment & Suppression: Do not dry sweep. Mist the spill lightly with a 5% sodium bicarbonate () solution to suppress dust and initiate neutralization of the HBr. Cover with an inert absorbent (e.g., vermiculite).
 - Validation Checkpoint: Visual inspection must confirm no free-flowing powder remains.
- Neutralization: Collect the wetted slurry into a designated hazardous waste container. Spray the contaminated surface with additional solution.
 - Validation Checkpoint: Observe the surface. The cessation of effervescence (no bubbling) indicates that all residual hydrobromic acid has been neutralized.
- Final Verification: Swab the decontaminated surface with a wet pH indicator strip.
 - Validation Checkpoint: The area is only declared safe for normal operations when the pH strip reads a neutral 7.0–7.4^[5].

Required Personal Protective Equipment (PPE)

To mitigate the risks outlined in Section 2, the following PPE is strictly required when handling **2,6-Dimethylquinoline hydrobromide**^{[3][5]}:

PPE Category	Specification	Rationale
Eye Protection	EN 166 / NIOSH-approved tight-fitting safety goggles.	Protects against corneal damage from acidic dust.
Hand Protection	Nitrile gloves (minimum 0.11 mm thickness).	Prevents transdermal absorption of the lipophilic free base.
Respiratory	N95 or P100 particulate respirator.	Required if handled outside a fume hood to prevent STOT SE 3 (respiratory tract irritation).
Engineering	Class II Biological Safety Cabinet or Chemical Fume Hood.	Ensures capture of aerosolized particulates at the source.

References

- National Center for Biotechnology Information. "2,6-Dimethylquinoline | C₁₁H₁₁N | CID 13414 - PubChem". PubChem Database. Available at:[\[Link\]](#)

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